

Application Notes: Naringin as a Functional Supplement in Animal Feed

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Naringin
CAS No.:	977038-87-1
Cat. No.:	B10753769

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Introduction

Naringin, a flavanone glycoside predominantly found in citrus fruits, is gaining significant attention as a natural and effective feed additive in the animal production industry.[1][2] Its diverse biological activities, including antioxidant, anti-inflammatory, and metabolism-regulating properties, make it a promising alternative to antibiotic growth promoters.[1][3] These application notes provide a comprehensive overview of the use of **naringin** in the diets of various animal species, summarizing its effects on performance, health, and product quality.

Mechanism of Action

Naringin exerts its beneficial effects through several key mechanisms:

- **Antioxidant Activity:** **Naringin** enhances the endogenous antioxidant system by increasing the activity of enzymes such as Superoxide Dismutase (SOD), Catalase (CAT), and Glutathione Peroxidase (GPx).[4] This helps to neutralize harmful reactive oxygen species (ROS), reducing oxidative stress and protecting cells from damage.

- **Anti-inflammatory Effects:** **Naringin** can modulate inflammatory responses by inhibiting pro-inflammatory signaling pathways like NF-κB and MAPK, and reducing the production of cytokines such as TNF-α and IL-6.
- **Lipid Metabolism Regulation:** It has been shown to influence lipid metabolism by lowering serum triglycerides and cholesterol. This is partly achieved by inhibiting key enzymes in cholesterol biosynthesis, such as HMG-CoA reductase. In some cases, it helps reduce fat deposition and increase lean meat content.
- **Gut Health and Microbiota Modulation:** In ruminants, **naringin** can modify the ruminal fermentation process, decrease inflammation induced by high-concentrate diets, and alter the composition of the gut microbiota.

Data on Naringin Supplementation in Animal Feed

The following tables summarize the quantitative effects of dietary **naringin** supplementation across various animal species as reported in scientific literature.

Table 1: Effects of **Naringin** on Finishing Pigs

Parameter	Dosage (g/kg feed)	Duration	Key Findings	Reference
Carcass Traits	0.5	50 days	Increased loin eye muscle area and lean meat content.	
Serum Lipids	0.5	50 days	Significantly reduced serum triglycerides.	
Oxidative Stability	1.5	50 days	Increased SOD and T-AOC in meat; Increased SOD and GPx in the liver.	

| Meat Quality | 1.5 | 50 days | Higher pH45min values and inosine monophosphate concentrations. | |

Table 2: Effects of **Naringin** on Broiler Chickens

Parameter	Dosage (g/kg feed)	Duration	Key Findings	Reference
Growth Performance	1.25 - 1.5	35 days	Improved final body weight, body weight gain, and feed conversion ratio (FCR).	
Growth Performance	200 mg/kg	35 days	Alleviated LPS-induced inflammation and improved intestinal barrier function.	
Antioxidant Status	200 mg/kg	21 days	Increased hepatic GSH-Px activity; Reduced MDA levels in liver and intestine post-LPS challenge.	

| Serum Enzymes | 1.25 - 1.5 | 35 days | Reduced serum concentrations of aspartate transferase (AST) and alkaline phosphatase (ALP). | |

Table 3: Effects of **Naringin** on Ruminants (Goats, Lambs, Cows)

Species	Parameter	Dosage	Duration	Key Findings	Reference
Fattening Goats	Rumen Fermentation	500 mg/kg DM	35 days	Increased molar proportions of butyrate; Attenuated high-grain diet-induced inflammation.	
Fattening Lambs	Liver Antioxidants	1.5 g/kg feed	45 days	Improved liver antioxidant status by lowering TBARS values.	
Heat-Stressed Lambs	Growth & Immunity	7 g/week (oral)	9 weeks	Increased average daily gain and gain-to-feed ratio.	
Heat-Stressed Lambs	Antioxidant Status	14 g/week (oral)	9 weeks	Increased plasma SOD and GPx activities.	

| Transition Cows | Lactation & Health | 30 g/day per cow | ~56 days | Increased milk and protein yield; Lowered serum NEFA, IL-6, and markers of oxidative stress. | |

Table 4: Effects of **Naringin** on Laying Hens

Parameter	Dosage (mg/kg feed)	Duration	Key Findings	Reference
Hepatic Health	200 - 600	10 weeks	Reduced hepatic lipid deposition and lowered blood lipid levels.	
Antioxidant Capacity	200 - 600	10 weeks	Improved antioxidant capacity and promoted estradiol secretion.	

| Gut Microbiota | 200 - 600 | 10 weeks | Enhanced microbial diversity in the cecum. | |

Experimental Protocols

Below are detailed methodologies for key experiments involving **naringin** supplementation in animal feed.

Protocol 1: Evaluating **Naringin** in Finishing Pigs

- Objective: To investigate the effect of **naringin** on performance, carcass traits, and meat quality in finishing pigs.
- Animal Model: 96 Yorkshire × Rongchang pigs with an average initial body weight of 66.2 ± 0.63 kg.
- Experimental Design:
 - Animals are randomly allocated to four treatment groups (n=24 pigs/group).
 - Each treatment has six replicates with four pigs per replicate (half male, half female).

- The groups are: Control (basal diet), N1 (basal diet + 0.5 g **naringin**/kg), N2 (basal diet + 1.0 g **naringin**/kg), and N3 (basal diet + 1.5 g **naringin**/kg).
- The basal diet is formulated to meet the NRC (2012) requirements for finishing pigs.
- Administration: **Naringin** (purity > 95%) is mixed into the feed on a dry matter basis. The experimental period lasts for 50 days. Feed and water are provided ad libitum.
- Data Collection and Analysis:
 - Performance: Body weight and feed intake are recorded to calculate growth performance metrics.
 - Blood Samples: Blood is collected to measure serum parameters like triglycerides (TG).
 - Carcass and Meat Quality: After the trial, pigs are slaughtered. Loin eye muscle area is measured. Meat quality indicators (pH, color, drip loss) and inosine monophosphate (IMP) concentrations are analyzed.
 - Oxidative Stability: Liver and muscle tissue samples are collected to measure the activity of antioxidant enzymes (SOD, GPx) and total anti-oxidative capacity (T-AOC).
 - Statistical Analysis: Data are analyzed using one-way ANOVA, with pig replicates as the experimental unit.

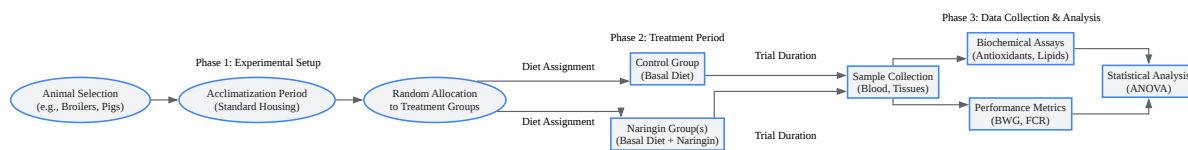
Protocol 2: Evaluating **Naringin** in Broiler Chickens under Immune Stress

- Objective: To assess the effects of **naringin** on antioxidant function, intestinal barrier, and immune response in broilers challenged with lipopolysaccharide (LPS).
- Animal Model: 144 one-day-old Ross 308 broiler chicks.
- Experimental Design:
 - Chicks are randomly assigned to two dietary treatment groups: Control (basal corn-soybean meal diet) and NG (basal diet + 200 mg/kg **naringin**). Each group has six replicates of 12 birds each.

- The feeding trial lasts for 21 days.
- On day 21, a 2x2 factorial design is implemented. Half of the birds from each dietary group are intraperitoneally injected with LPS (250 µg/kg BW), while the other half receive an equivalent volume of sterile saline. This creates four subgroups: CON-Saline, CON-LPS, NG-Saline, and NG-LPS.
- Administration: **Naringin** is supplemented in the feed from day 1 to day 21.
- Data Collection and Analysis (3 hours post-injection):
 - Blood Samples: Blood is collected to measure serum diamine oxidase (DAO) as a marker of intestinal injury and other biochemical parameters.
 - Tissue Samples: Liver, duodenum, jejunum, and ileum samples are collected.
 - Antioxidant Status: Tissue homogenates are used to measure levels of malondialdehyde (MDA), hydrogen peroxide (H₂O₂), and the activity of antioxidant enzymes (SOD, CAT, GSH-Px).
 - Intestinal Morphology: Intestinal sections are fixed for histological analysis to measure villus height and crypt depth.
 - Gene Expression: RNA is extracted from liver and intestinal tissues to analyze the expression of genes related to the inflammatory response (e.g., TNF-α, TLR4) and intestinal barrier function (e.g., ZO-1) via RT-qPCR.
 - Statistical Analysis: Data are analyzed using two-way ANOVA to assess the main effects of diet (**Naringin**) and challenge (LPS), as well as their interaction.

Visualizations: Workflows and Signaling Pathways

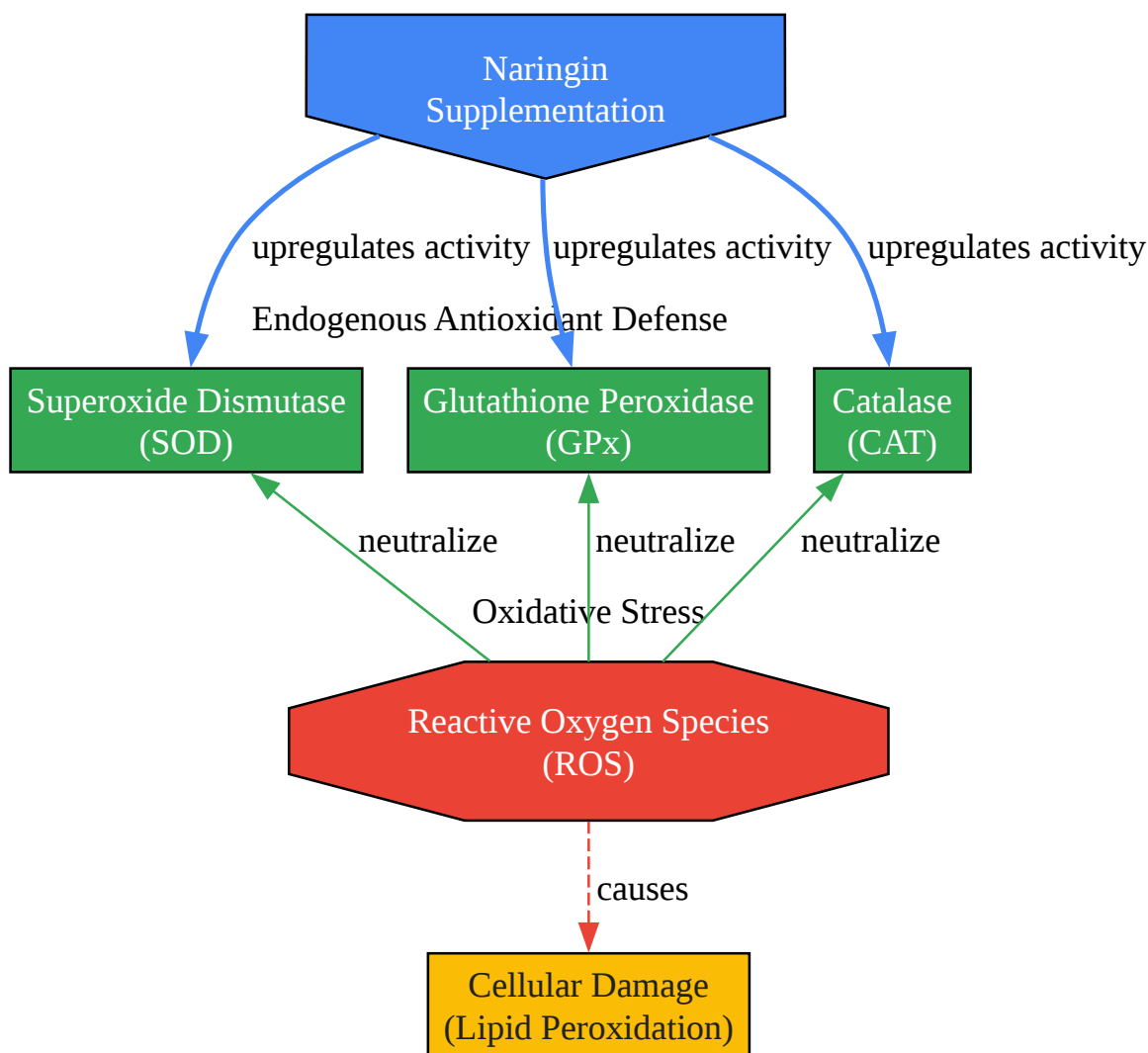
Experimental Workflow Diagram



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A generalized workflow for animal feed supplementation studies.

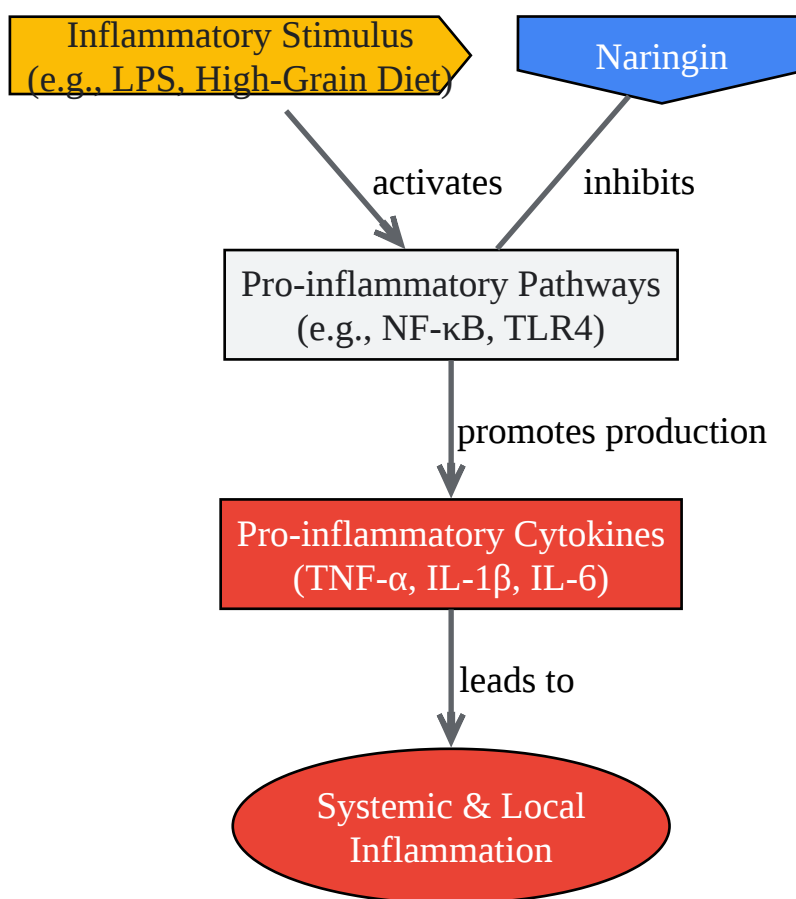
Antioxidant Mechanism of **Naringin**



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Naringin boosts the activity of key antioxidant enzymes.

Anti-inflammatory Signaling Pathway



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Naringin inhibits key pathways to reduce inflammation.

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